

# In-Depth Technical Guide: Safety and Handling Precautions for 1-Azidododecane

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## Compound of Interest

Compound Name: 1-Azidododecane

Cat. No.: B3047302

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **1-Azidododecane** ( $C_{12}H_{25}N_3$ ). Due to its azide functional group, this long-chain alkyl azide requires careful handling to mitigate risks associated with potential toxicity and thermal instability. This document outlines the known properties, safe handling procedures, personal protective equipment, and emergency protocols.

## Physicochemical and Toxicological Properties

Quantitative data for **1-Azidododecane** is not readily available in public literature. The following table includes essential identifiers and notes the absence of specific experimental data for key physical and toxicological properties. Researchers should treat this compound with the caution afforded to other organic azides.

| Property                      | Value                                          | Source/Notes                                                                                                                                      |
|-------------------------------|------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------|
| Chemical Name                 | 1-Azidododecane                                | -                                                                                                                                                 |
| Synonyms                      | Dodecyl azide                                  | -                                                                                                                                                 |
| CAS Number                    | 13733-78-3                                     | --INVALID-LINK--                                                                                                                                  |
| Molecular Formula             | C <sub>12</sub> H <sub>25</sub> N <sub>3</sub> | --INVALID-LINK--                                                                                                                                  |
| Molecular Weight              | 211.35 g/mol                                   | --INVALID-LINK--                                                                                                                                  |
| Boiling Point                 | Data not available                             | It is a high-boiling liquid.                                                                                                                      |
| Melting Point                 | Data not available                             | -                                                                                                                                                 |
| Density                       | Data not available                             | -                                                                                                                                                 |
| Flash Point                   | Data not available                             | Assumed to be combustible.                                                                                                                        |
| LD <sub>50</sub> (Oral)       | Data not available                             | Long-chain alkyl azides are generally considered to have moderate to high toxicity. The toxicity of azides is often compared to that of cyanides. |
| LD <sub>50</sub> (Dermal)     | Data not available                             | Avoid skin contact.                                                                                                                               |
| LC <sub>50</sub> (Inhalation) | Data not available                             | Avoid inhalation of vapors or aerosols.                                                                                                           |
| Mutagenicity                  | Data not available                             | Some alkyl azides have shown mutagenic effects in bacterial assays.                                                                               |

## Hazard Identification and GHS Classification

While a specific GHS classification for **1-Azidododecane** is not universally established, based on the hazards of similar organic azides, the following classifications should be anticipated:

- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.
- Serious Eye Damage/Eye Irritation: May cause eye irritation.

- Skin Corrosion/Irritation: May cause skin irritation.
- Explosive Properties: Organic azides are known to be potentially explosive, sensitive to heat, shock, and friction.

**Hazard Statements (Anticipated):**

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- EUH029: Contact with water liberates toxic gas.
- EUH032: Contact with acids liberates very toxic gas.

**Precautionary Statements (Recommended):**

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

# Experimental Protocols

## Synthesis of 1-Azidododecane

A common and effective method for the synthesis of **1-Azidododecane** is through the nucleophilic substitution of a dodecyl halide with sodium azide.

### Materials:

- 1-Bromododecane (1.0 eq)
- Sodium azide ( $\text{NaN}_3$ ) (1.2 - 1.5 eq)
- Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Deionized water
- Dichloromethane or Diethyl ether
- Anhydrous magnesium sulfate or sodium sulfate

### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-bromododecane in DMSO.
- Add sodium azide to the solution.
- Heat the reaction mixture to 60-80 °C and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into a separatory funnel containing deionized water.
- Extract the aqueous layer with dichloromethane or diethyl ether (3x).
- Combine the organic layers and wash with brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic solvent under reduced pressure using a rotary evaporator to yield **1-Azidododecane**.

Note on Safety: Sodium azide is highly toxic and can form explosive heavy metal azides. Use non-metal spatulas and equipment. All manipulations should be performed in a well-ventilated fume hood.

## Safe Handling and Storage

### Engineering Controls:

- All work with **1-Azidododecane** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- A safety shield should be used when performing reactions, especially when heating or concentrating the material.[1]
- Ensure that an emergency eyewash station and safety shower are readily accessible.

### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing or explosion.[2]
- Skin Protection: A flame-resistant lab coat should be worn. Disposable nitrile gloves are suitable for incidental contact, but heavy-duty gloves (e.g., butyl rubber) should be considered for direct or prolonged handling.
- Respiratory Protection: If there is a potential for aerosolization or if working outside of a fume hood (not recommended), a respirator with an appropriate organic vapor cartridge should be used.

### Storage:

- Store **1-Azidododecane** in a tightly sealed container in a cool, dry, and well-ventilated area.

- Store away from heat, sources of ignition, and incompatible materials such as acids, oxidizing agents, and heavy metals.
- The storage area should be clearly labeled with a "Danger: Explosive Hazard" sign.

## Spill and Waste Disposal

### Spill Procedure:

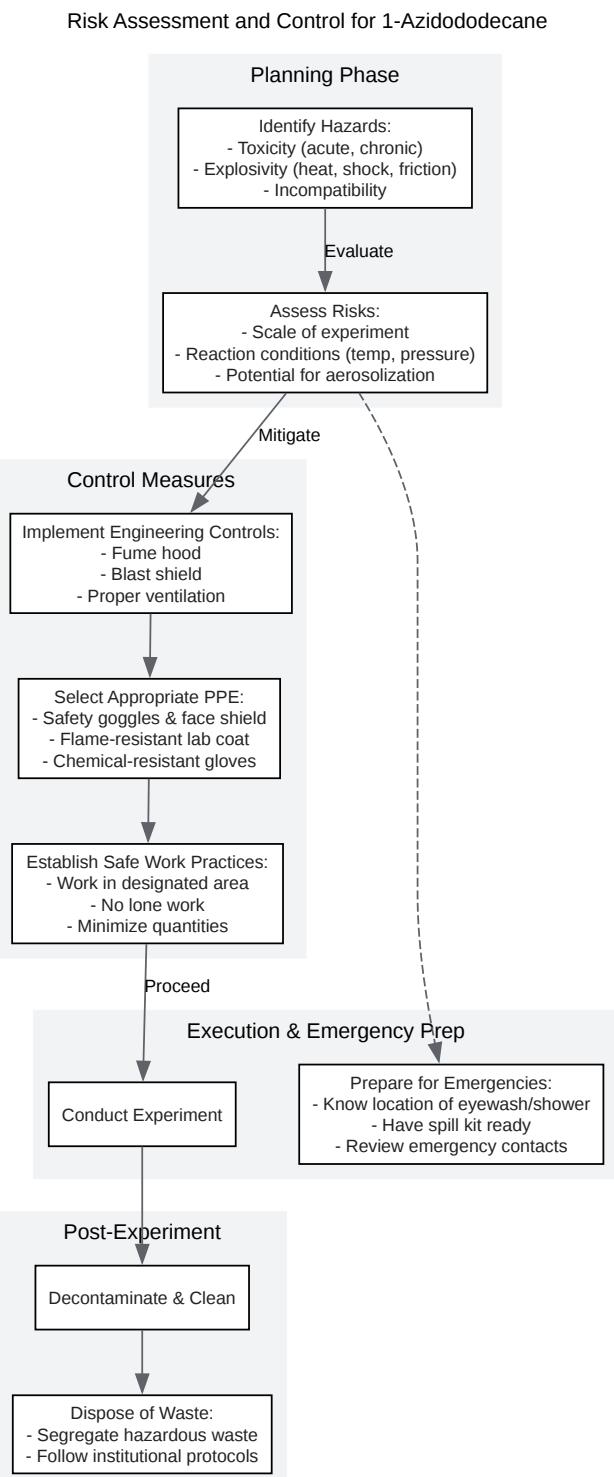
- Evacuate the area immediately.
- Wear appropriate PPE, including respiratory protection.
- For small spills, absorb the material with an inert absorbent such as vermiculite, sand, or commercial sorbent pads.
- Place the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Do not use combustible materials like paper towels to clean up spills.
- Ventilate the area and wash the spill site after material pickup is complete.

### Waste Disposal:

- **1-Azidododecane** and any contaminated materials must be disposed of as hazardous waste.
- Decomposition prior to disposal is a recommended safety practice. A common method involves the reduction of the azide to the corresponding amine using a reducing agent like triphenylphosphine or by catalytic hydrogenation. This should be performed by trained personnel under controlled conditions.
- Never dispose of organic azides down the drain.
- Contact your institution's environmental health and safety (EHS) office for specific disposal guidelines.

## Risk Assessment and Control Workflow

The following diagram illustrates a logical workflow for assessing and controlling the risks associated with handling **1-Azidododecane**.



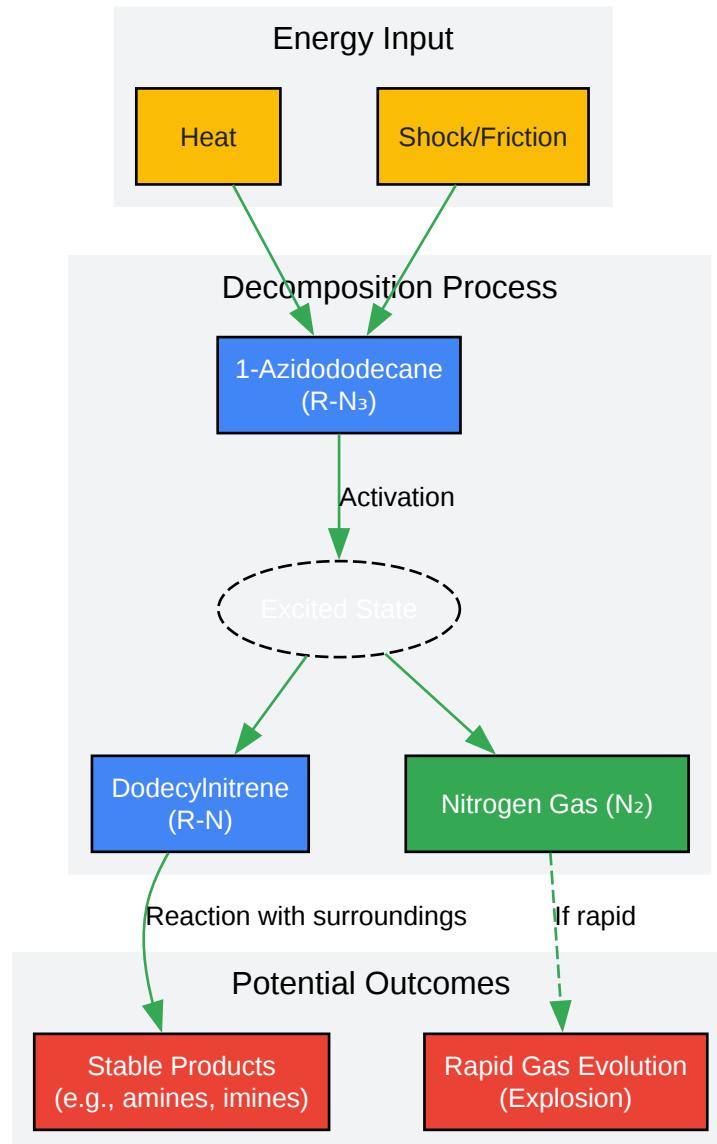
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Risk assessment and control workflow for **1-Azidododecane**.

## Signaling Pathways and Logical Relationships

The primary hazard of organic azides stems from the energetic nature of the  $\text{N}_3$  functional group. Thermal or mechanical energy input can initiate the decomposition pathway, leading to the formation of a highly reactive nitrene intermediate and the release of nitrogen gas.

## Decomposition Pathway of 1-Azidododecane

[Click to download full resolution via product page](#)Decomposition pathway of **1-Azidododecane**.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified

professionals. Always consult the most current Safety Data Sheet (SDS) for **1-Azidododecane** and follow all institutional and regulatory safety guidelines.

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## References

- 1. hse.kaust.edu.sa [hse.kaust.edu.sa]
- 2. 8.1 Explosives | Environment, Health and Safety [ehs.cornell.edu]
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